

Physical properties of 1-Nitroso-2-naphthol (melting point, solubility)

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Compound of Interest

Compound Name: 1-Nitroso-2-naphthol

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An In-depth Technical Guide on the Physical Properties of 1-Nitroso-2-naphthol

This technical guide provides a comprehensive overview of the key physical properties of **1-Nitroso-2-naphthol**, focusing on its melting point and solubility. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes detailed experimental protocols and workflow visualizations to ensure clarity and reproducibility.

Physical Properties of 1-Nitroso-2-naphthol

1-Nitroso-2-naphthol ($C_{10}H_7NO_2$) is an organic compound that appears as a yellowish-brown to dark brown crystalline powder[1][2]. It is utilized in various applications, including the manufacturing of dyes and as a reagent in analytical chemistry for the determination of metals like cobalt[3].

Quantitative Data Summary

The physical properties of **1-Nitroso-2-naphthol** are summarized in the table below. The data represents a consolidation of values from various sources, reflecting slight variations likely due to different experimental conditions and sample purity levels.

Property	Value	References
Molecular Formula	C ₁₀ H ₇ NO ₂	[1][3][4]
Molecular Weight	173.17 g/mol	[3][4][5]
Melting Point	98 - 110 °C (with decomposition)	[1][3][4][6][7][8]
Appearance	Yellowish-brown crystalline powder	[1][2][3]
Solubility in Water	Insoluble / Immiscible (Soluble in 1000 parts water)	[3][5][9][10][11]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene, glacial acetic acid, carbon disulfide, and caustic alkali solutions. Slightly soluble in cold petroleum ether.	[1][3][9][10]

Experimental Protocols

Detailed methodologies for determining the melting point and solubility of **1-Nitroso-2-naphthol** are crucial for obtaining accurate and consistent results.

Protocol for Melting Point Determination

The melting point of a solid is the temperature range over which it changes state from solid to liquid. This range is an important indicator of the purity of a compound.

Apparatus:

- Melting point apparatus (e.g., DigiMelt or Gallenkamp)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

- **1-Nitroso-2-naphthol** sample

Procedure:

- **Sample Preparation:** Place a small amount of dry **1-Nitroso-2-naphthol** powder into a mortar and gently grind it into a fine powder. This ensures uniform packing in the capillary tube.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube. Invert the tube and tap the sealed end gently on a hard surface to compact the powder at the bottom. The packed sample height should be approximately 2-3 mm.
- **Instrument Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Preliminary Measurement (Optional):** If the approximate melting point is unknown, perform a rapid heating run (e.g., 10-20 °C/min) to determine a rough estimate of the melting range.
- **Accurate Measurement:** For a new sample, set the apparatus to heat rapidly to a temperature about 15-20 °C below the expected melting point. Then, adjust the heating rate to a slow ramp of 1-2 °C per minute.
- **Observation and Recording:** Carefully observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[\[12\]](#)[\[13\]](#)
- **Post-Measurement:** Allow the apparatus to cool before performing subsequent measurements. Dispose of the used capillary tube in the designated glass waste container.

Protocol for Solubility Determination (Spectroscopic Method)

The solubility of **1-Nitroso-2-naphthol** can be determined by measuring its concentration in a saturated solution. Spectrofluorometry or UV-Vis spectrophotometry can be employed for this purpose, as the compound exhibits fluorescence and absorbance.[\[14\]](#)[\[15\]](#)

Apparatus:

- Spectrofluorometer or UV-Vis Spectrophotometer
- Thermostatically controlled shaker or water bath
- Volumetric flasks and pipettes
- Centrifuge and/or filtration system (e.g., syringe filters)
- Analytical balance
- Solvent of choice (e.g., water, ethanol)

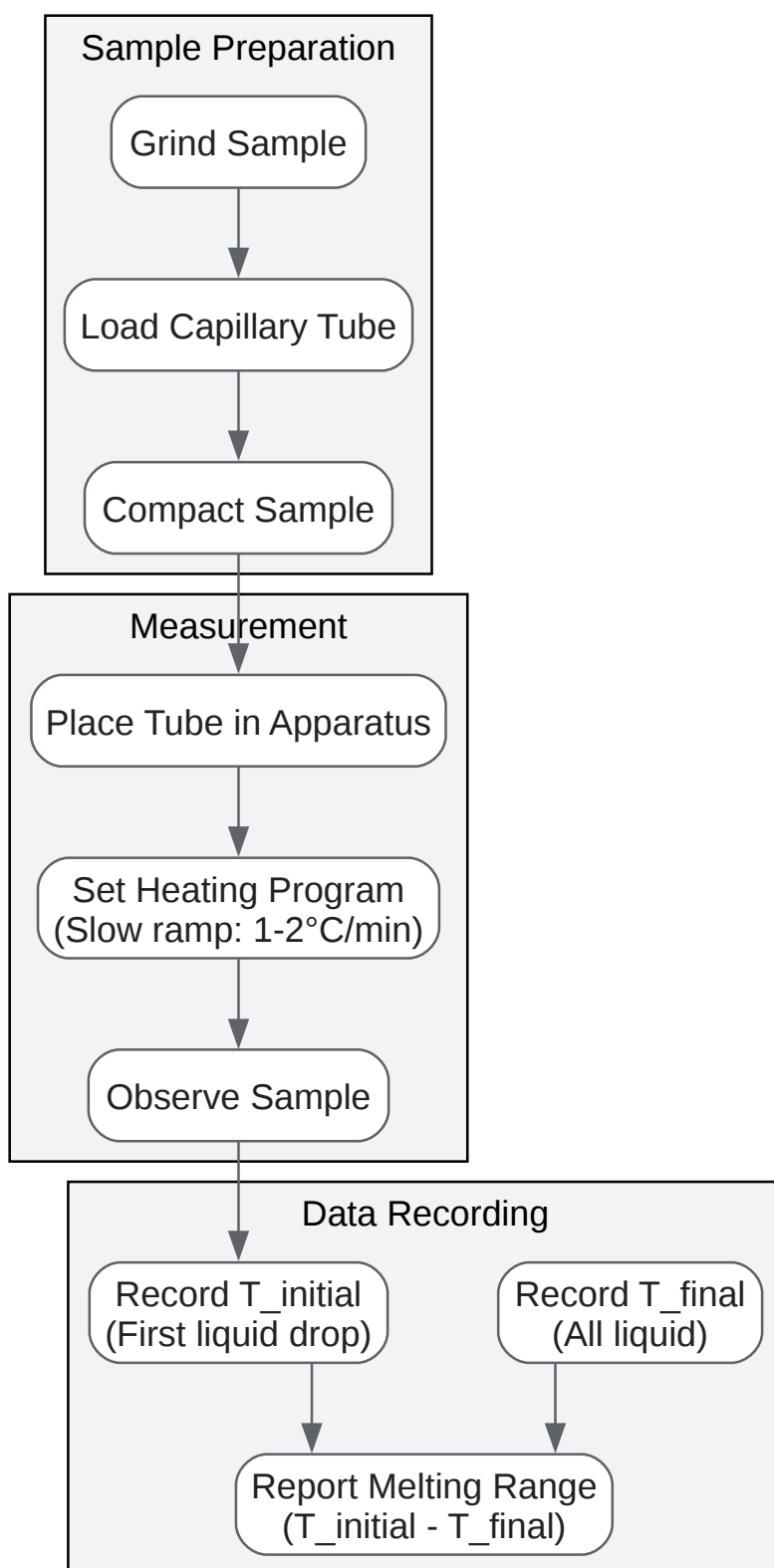
Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **1-Nitroso-2-naphthol** with known concentrations in the chosen solvent.
- Calibration Curve: Measure the fluorescence intensity or absorbance of each standard solution at the wavelength of maximum emission (approx. 430 nm) or absorbance (approx. 370 nm), respectively.^[14] Plot a calibration curve of intensity/absorbance versus concentration.
- Preparation of Saturated Solution: Add an excess amount of **1-Nitroso-2-naphthol** to a known volume of the solvent in a sealed flask.
- Equilibration: Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Phase Separation: After equilibration, allow the solution to stand to let the undissolved solid settle. To ensure complete removal of solid particles, centrifuge an aliquot of the supernatant or filter it through a fine-pore filter (e.g., 0.22 µm).
- Measurement: Dilute a precise volume of the clear, saturated filtrate with the solvent to bring its concentration within the range of the calibration curve. Measure the fluorescence or absorbance of the diluted sample.

- Calculation: Use the calibration curve to determine the concentration of the diluted solution. Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **1-Nitroso-2-naphthol** in that solvent at the specified temperature.

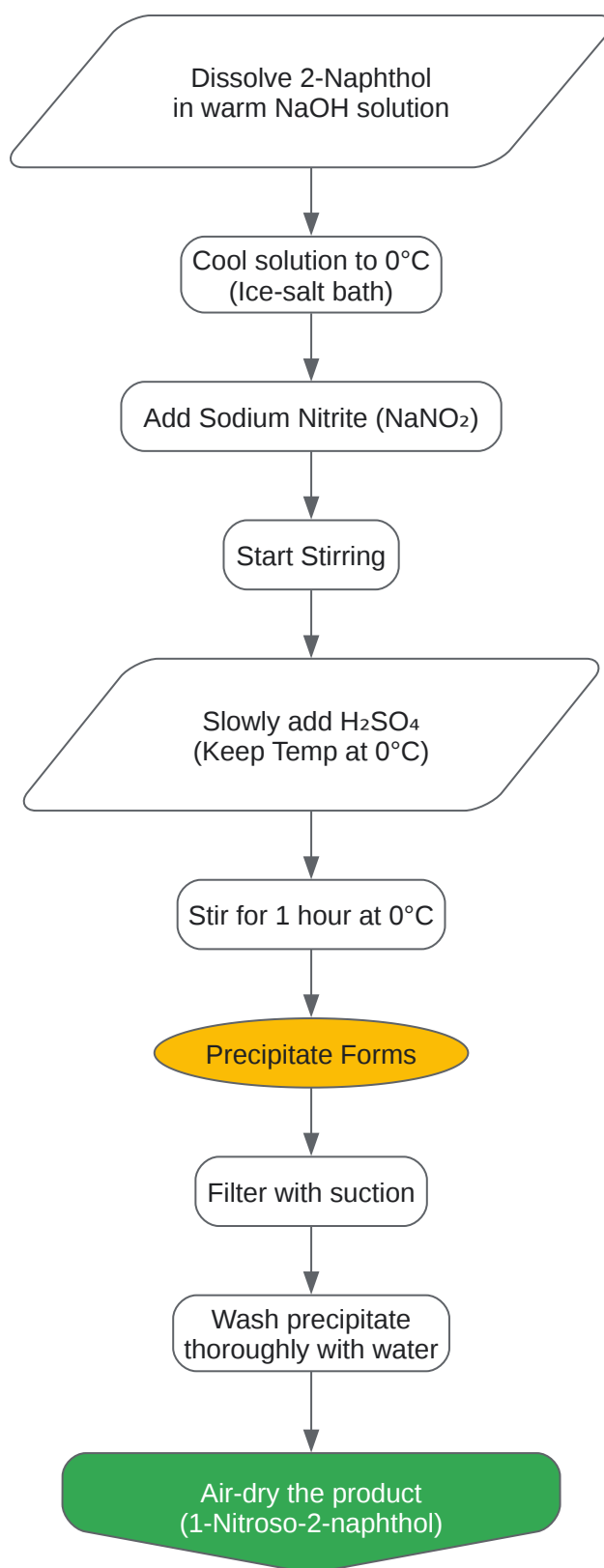
Visualizations

Workflow diagrams provide a clear, step-by-step visual representation of experimental processes.



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Caption: Workflow for Melting Point Determination.



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Caption: Experimental Workflow for the Synthesis of **1-Nitroso-2-naphthol**.

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. 1-Nitroso-2-naphthol | C₁₀H₇NO₂ | CID 8580 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Nitroso-2-naphthol [drugfuture.com]
- 4. 1-Nitroso-2-naphthol - Wikipedia [en.wikipedia.org]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. 1-Nitroso-2-naphthol, 98% 10 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. 131-91-9 CAS | 1-NITROSO-2-NAPHTHOL | Laboratory Chemicals | Article No. 05030 [lobachemie.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. CAS 131-91-9: 1-Nitroso-2-naphthol | CymitQuimica [cymitquimica.com]
- 10. 1-Nitroso-2-naphthol, 98% 25 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.be]
- 11. lobachemie.com [lobachemie.com]
- 12. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 13. chemlab.truman.edu [chemlab.truman.edu]
- 14. Bot Verification [rasayanjournal.co.in]
- 15. researchgate.net [researchgate.net]
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